

Application Notes & Protocols: The Role of Citrulline Hydrochloride in Advancing Metabolic Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Citrulline hydrochloride

CAS No.: 34312-10-2

Cat. No.: B15721847

[Get Quote](#)

These application notes serve as a comprehensive guide for researchers, scientists, and drug development professionals on the effective utilization of **citrulline hydrochloride** in metabolic research. This document provides in-depth technical insights, detailed experimental protocols, and the scientific rationale behind methodological choices, ensuring both accuracy and practical applicability in the laboratory setting.

Introduction: Beyond the Urea Cycle

L-Citrulline, a non-proteinogenic α -amino acid, has emerged from its classical role as a mere intermediate in the urea cycle to become a key modulator in systemic metabolic regulation.[1][2] While not incorporated into proteins, its administration has profound effects on nitrogen homeostasis, vascular function, and energy metabolism.[3][4] The hydrochloride salt (Citrulline HCl) is frequently utilized in research settings due to its stability and solubility, facilitating precise dose preparation for in vivo and in vitro studies.

A primary driver for its use in metabolic research is its superior pharmacokinetic profile compared to L-arginine.[5][6] Orally administered L-arginine is subject to extensive pre-

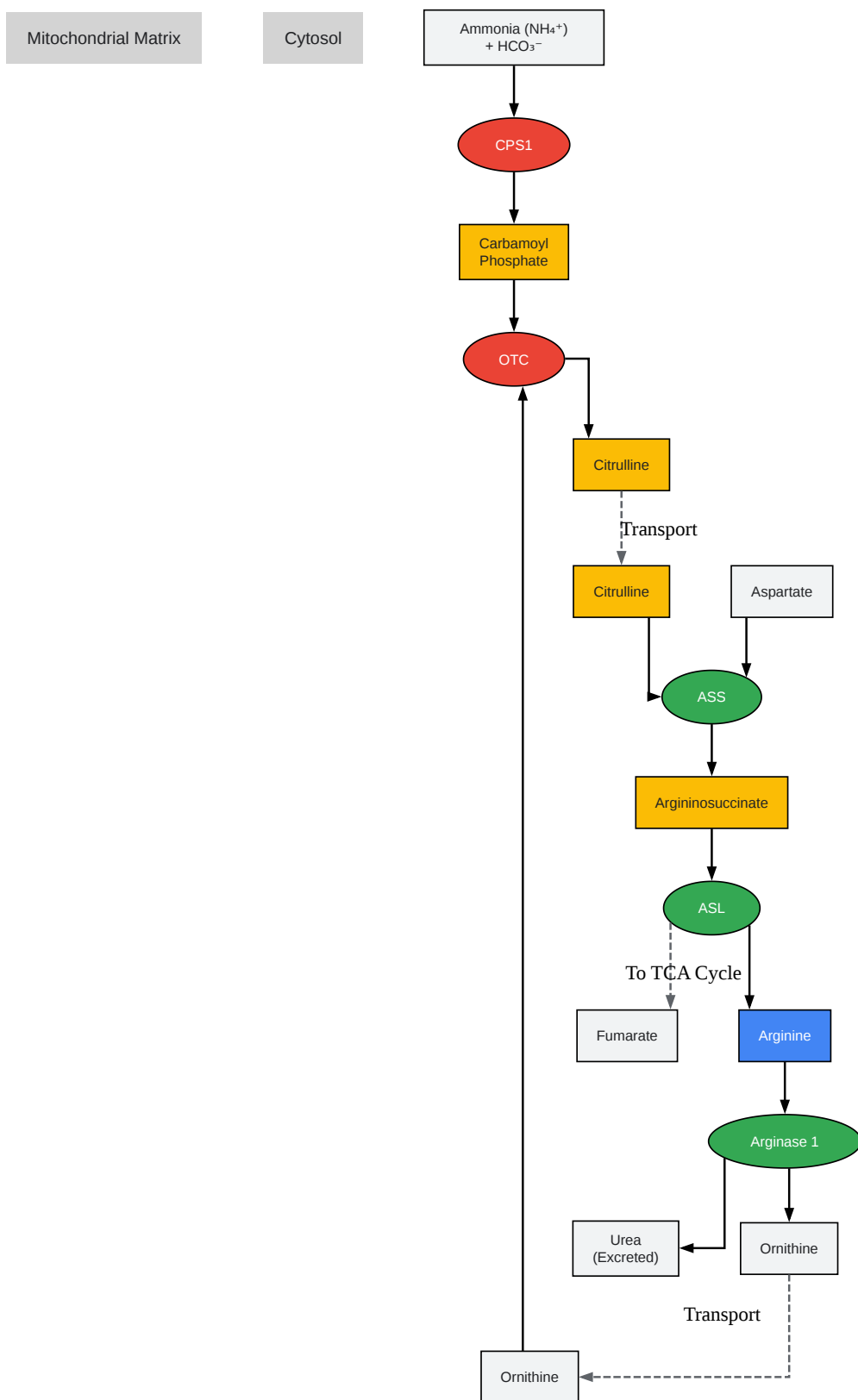
systemic elimination by arginase enzymes in the gut and liver.[5] In contrast, L-citrulline bypasses this splanchnic extraction, is readily absorbed, and transported to the kidneys and other tissues where it is efficiently converted into L-arginine, thereby significantly increasing systemic L-arginine availability for various metabolic processes.[3][7][8] This makes citrulline an effective and reliable tool for investigating arginine-dependent pathways.

Core Mechanistic Pathways: The Citrulline Hub

Citrulline sits at the crossroads of two fundamental metabolic pathways: the Urea Cycle and the Nitric Oxide (NO) Synthesis Pathway. Understanding its function in these interconnected cycles is critical for designing and interpreting metabolic studies.

The Urea Cycle: Ammonia Detoxification

In the liver, citrulline is a key intermediate in the urea cycle, a pathway that converts toxic ammonia, a byproduct of amino acid catabolism, into urea for excretion.[1] While hepatic citrulline is largely compartmentalized for this cycle, manipulating systemic citrulline levels can influence nitrogen balance and ammonia buffering capacity, an application relevant in studies of exercise metabolism and certain liver diseases.[7][9]

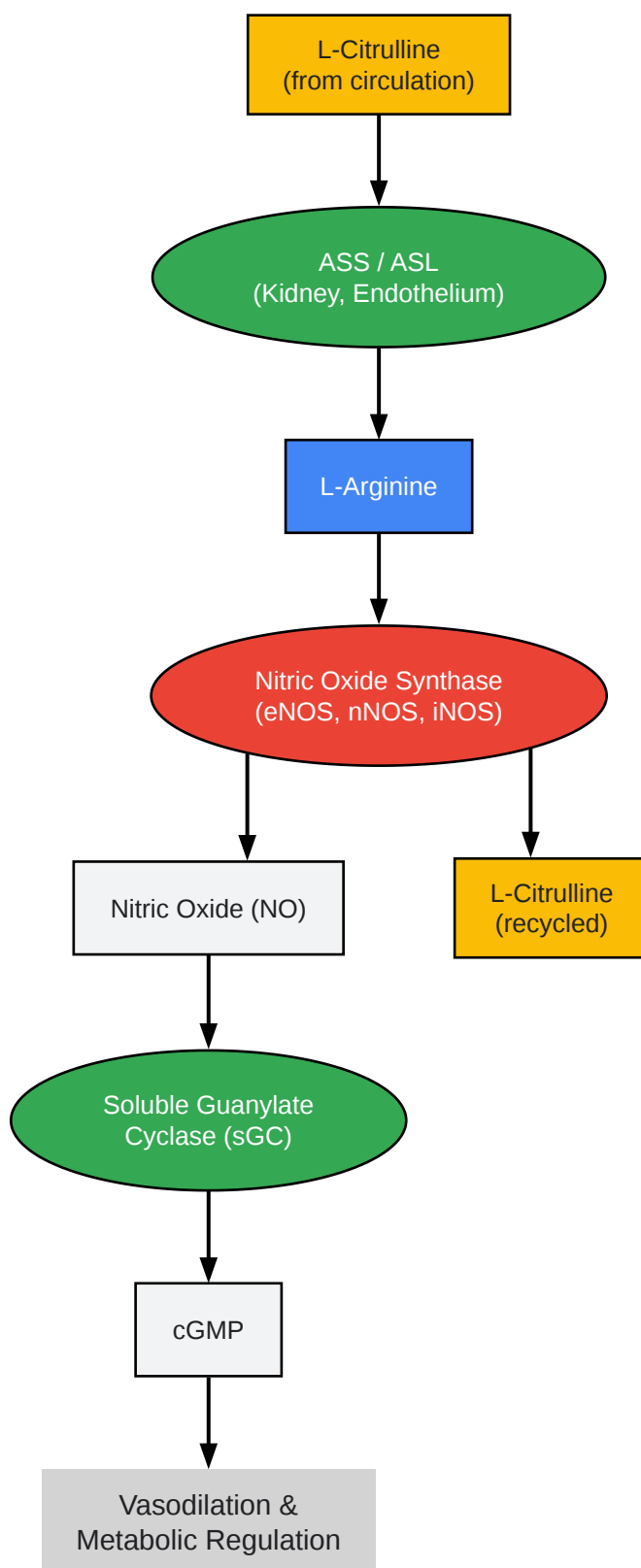


[Click to download full resolution via product page](#)

Caption: The Urea Cycle Pathway.

The Nitric Oxide (NO) Synthesis Pathway

Systemically, the primary fate of administered citrulline is its conversion to arginine via the enzymes argininosuccinate synthetase (ASS) and argininosuccinate lyase (ASL).^[10] This newly synthesized arginine becomes a substrate for Nitric Oxide Synthase (NOS) enzymes, which produce NO and regenerate citrulline.^[7] NO is a critical signaling molecule that regulates vascular tone, blood flow, mitochondrial function, and glucose uptake.^{[11][12]} Dysregulation of NO bioavailability is a hallmark of many metabolic disorders, including insulin resistance, hypertension, and endothelial dysfunction, making citrulline a powerful tool to probe this pathway.^{[12][13]}



[Click to download full resolution via product page](#)

Caption: The Citrulline-Arginine-NO Pathway.

Key Research Applications & Methodologies

The unique metabolic positioning of citrulline lends itself to a variety of research applications.

Research Area	Key Application	Common Models & Methods
Cardiometabolic Health	Investigating endothelial function, blood pressure, insulin sensitivity, and arterial stiffness. [14] [15]	In vivo: Spontaneously hypertensive rats (SHR), diet-induced obese mice. Methods: Blood pressure telemetry, glucose/insulin tolerance tests, flow-mediated dilation. [16]
Muscle Metabolism	Studying muscle protein synthesis, exercise performance, and fatigue resistance. [4]	In vitro: C2C12 myotubes. In vivo: Rodent models of sarcopenia or cachexia. Methods: Western blotting for mTOR pathway, endurance testing, nitrogen balance. [17] [18]
Hepatic Steatosis (MAFLD)	Evaluating effects on liver fat accumulation, lipid metabolism, and inflammation. [19] [20]	In vivo: High-fat diet-fed rats/mice. Methods: Histological analysis (H&E, Oil Red O), plasma lipid profiling, gene expression of lipogenic markers. [21]
Intestinal Integrity	Using plasma citrulline as a biomarker for functional enterocyte mass and gut damage. [22] [23]	In vivo: Models of chemotherapy-induced mucositis or short bowel syndrome. Methods: HPLC or LC-MS/MS for plasma citrulline quantification. [24]

Experimental Protocols: A Practical Guide

The following protocols provide a validated framework for initiating research with **citrulline hydrochloride**.

Protocol 1: In Vivo Assessment of Citrulline HCl on Metabolic Syndrome in a Diet-Induced Obesity (DIO) Mouse Model

Causality: This protocol is designed to determine if chronic citrulline supplementation can ameliorate key features of metabolic syndrome (obesity, insulin resistance, dyslipidemia) induced by a high-fat diet. The oral gavage route ensures precise dosing, bypassing variability in food and water intake.

Caption: Workflow for in vivo DIO mouse study.

Step-by-Step Methodology:

- **Animal Model:** Use 6-8 week old male C57BL/6J mice, a strain susceptible to diet-induced obesity.
- **Acclimatization:** House mice for one week under standard conditions (12h light/dark cycle, ad libitum access to water and standard chow).
- **Diet and Grouping:** Randomly assign mice to three groups (n=8-12 per group):
 - **Control:** Normal chow + daily oral gavage of vehicle (e.g., sterile water).
 - **High-Fat Diet (HFD):** 60% kcal from fat diet + daily vehicle gavage.
 - **HFD + Cit-HCl:** HFD + daily gavage of Citrulline HCl.
- **Dosing:** A common dose is 500-1000 mg/kg body weight/day.^[21] Dissolve Citrulline HCl in sterile water to a final volume suitable for gavage (e.g., 5-10 mL/kg). Prepare fresh daily.
- **Treatment Period:** Administer the diet and daily gavage for 8-12 weeks.
- **Monitoring:** Record body weight and food intake weekly.

- **Metabolic Testing:** Perform an Intraperitoneal Glucose Tolerance Test (IPGTT) and Insulin Tolerance Test (ITT) near the end of the study period to assess glucose homeostasis.
- **Terminal Procedure:** At the study endpoint, fast animals for 6 hours, collect blood via cardiac puncture into EDTA-coated tubes, and euthanize. Perfuse with saline and harvest tissues (liver, epididymal white adipose tissue, quadriceps muscle).
- **Sample Processing:**
 - **Plasma:** Centrifuge blood at 2000 x g for 15 min at 4°C. Store plasma at -80°C for analysis.
 - **Tissues:** Snap-freeze a portion of each tissue in liquid nitrogen for molecular analysis. Fix another portion in 10% neutral buffered formalin for histology.
- **Analysis:**
 - Quantify plasma citrulline, arginine, glucose, insulin, and lipids using appropriate kits or HPLC/LC-MS/MS methods.[\[25\]](#)[\[26\]](#)
 - Perform histological staining (e.g., H&E, Oil Red O) on liver sections.
 - Analyze gene (qPCR) and protein (Western blot) expression of key metabolic regulators (e.g., SREBP-1c, ACC in liver; p-Akt, GLUT4 in muscle).

Protocol 2: In Vitro Griess Assay for Nitric Oxide Production in Endothelial Cells

Causality: This protocol quantifies NO production by measuring its stable breakdown product, nitrite, in the cell culture medium. It directly tests the hypothesis that providing citrulline as a substrate enhances endothelial NO synthesis.

Caption: Workflow for Griess Assay in HUVECs.

Step-by-Step Methodology:

- **Cell Culture:** Seed Human Umbilical Vein Endothelial Cells (HUVECs) in a 96-well plate at a density of $1-2 \times 10^4$ cells/well. Culture in complete endothelial growth medium (EGM-2) and incubate at 37°C, 5% CO₂.
- **Cell Starvation:** Once cells reach ~80-90% confluency, gently wash with sterile PBS and replace the medium with a low-serum (e.g., 1% FBS) basal medium for 4-6 hours to reduce background noise.
- **Treatment Preparation:** Prepare stock solutions of Citrulline HCl and L-Arginine (positive control) in basal medium. A typical concentration range to test is 0.1-1 mM.[9] Include a NOS inhibitor control group (e.g., 1 mM L-NAME) to confirm the NO-specificity of the signal.
- **Cell Treatment:** Replace the starvation medium with the treatment media. Include a "media only" control.
- **Incubation:** Incubate the plate for 24-48 hours.
- **Supernatant Collection:** Carefully collect 50 µL of supernatant from each well for analysis.
- **Griess Assay:**
 - **Standard Curve:** Prepare a standard curve using sodium nitrite (0-100 µM) in culture medium.
 - **Reaction:** In a separate 96-well plate, add 50 µL of standard or sample to each well.
 - Add 50 µL of 1% sulfanilamide in 5% phosphoric acid (Griess Reagent A) to each well. Incubate for 10 minutes at room temperature, protected from light.
 - Add 50 µL of 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride (NED) in water (Griess Reagent B) to each well. Incubate for another 10 minutes.
- **Measurement:** A purple/magenta color will develop. Measure the absorbance at 540-550 nm using a microplate reader.
- **Data Analysis:** Subtract the absorbance of the blank (media only) from all readings. Determine nitrite concentrations in the samples by interpolating from the standard curve.

Data Interpretation and Best Practices

- **Dosage Translation:** Extrapolating doses from animal models to human equivalents requires careful consideration of body surface area. A common starting point for human clinical trials is in the range of 3-10 grams per day.[\[14\]](#)[\[27\]](#)
- **Analytical Validation:** When measuring citrulline, arginine, or other amino acids, using methods like HPLC or LC-MS/MS is the gold standard for specificity and sensitivity.[\[25\]](#)[\[26\]](#) If using commercial colorimetric or enzymatic assay kits, ensure they are validated for your sample type (e.g., plasma, cell lysate) to avoid matrix interference.[\[28\]](#)[\[29\]](#)
- **Formulation Matters:** While Citrulline HCl is used here, be aware of other forms like L-Citrulline base and Citrulline Malate. Citrulline Malate contains malic acid, which is an intermediate in the Krebs cycle and may have independent effects on energy metabolism.[\[30\]](#) Ensure the molar amount of citrulline is consistent when comparing studies using different forms.[\[31\]](#)[\[32\]](#)
- **Safety Profile:** L-citrulline is generally considered safe and well-tolerated, even at high doses.[\[33\]](#) Unlike L-arginine, it is not associated with significant gastrointestinal distress at effective doses.[\[8\]](#) In preclinical toxicology, plasma citrulline levels can serve as a sensitive biomarker for intestinal injury, as damage to enterocytes reduces its endogenous production.[\[22\]](#)[\[23\]](#)

Conclusion

Citrulline hydrochloride is a versatile and potent tool for probing the intricate networks of metabolic health. Its ability to reliably elevate systemic arginine levels and modulate NO bioavailability provides a unique advantage for studying cardiovascular function, muscle physiology, and nutrient metabolism. By applying the robust protocols and mechanistic understanding outlined in these notes, researchers can confidently integrate **citrulline hydrochloride** into their experimental designs to uncover new insights and advance the development of novel therapeutic strategies for metabolic diseases.

References

- Castells, C. B., et al. (2014). Reliable and simple analytical methods for determination of citrulline and metabolically related amino acids by liquid chromatography after derivatization:

comparison between monolithic and core–shell columns. *Analytical Methods*, 6(15), 5830–5837. [[Link](#)]

- Texas Tech University. (2025). Effects of L-citrulline Supplementation on Vascular Function in Metabolic Syndrome. *ClinicalTrials.gov*. [[Link](#)]
- Tomita, S., et al. (2020). Rapid enzymatic assays for L-citrulline and L-arginine based on the platform of pyrophosphate detection. *Journal of Microbiological Methods*, 170, 105856. [[Link](#)]
- Gonzales, J. U., et al. (2023). Acute L-Citrulline Supplementation Increases Nitric Oxide Bioavailability but Not Inspiratory Muscle Oxygenation and Respiratory Performance. *International Journal of Environmental Research and Public Health*, 20(3), 2539. [[Link](#)]
- Kumar, V., et al. (2018). Simultaneous determination of arginine, citrulline, and asymmetric dimethylarginine in plasma by reverse-phase high-performance liquid chromatography. *Journal of Laboratory Physicians*, 10(1), 51–56. [[Link](#)]
- Slade, D. J., & Thompson, P. R. (2015). Detection and Identification of Protein Citrullination in Complex Biological Systems. *Current protocols in chemical biology*, 7(3), 157–176. [[Link](#)]
- Sowntharya, R., et al. (2021). L-citrulline is an intermediate in the urea and nitric oxide cycles. *ResearchGate*. [[Link](#)]
- Martínez-Sánchez, G., et al. (2024). Oral L-Citrulline Supplementation Improves Fatty Liver and Dyslipidemia in Adolescents with Abdominal Obesity: A Parallel, Double-Blind, Randomized Clinical Trial. *Journal of Clinical Medicine*, 13(9), 2548. [[Link](#)]
- Consensus. (n.d.). What is L-Citrulline mechanism of action?. Consensus. [[Link](#)]
- Consensus. (n.d.). What is L-Citrulline mechanism of action?. Consensus. [[Link](#)]
- Allerton, T. D., et al. (2018). Therapeutic potential of citrulline as an arginine supplement: a clinical pharmacology review. *Journal of the Endocrine Society*, 2(9), 1061–1077. [[Link](#)]
- Semantic Scholar. (n.d.). Citrulline: from metabolism to therapeutic use. [[Link](#)]
- Cynober, L., et al. (2013). Citrulline: from metabolism to therapeutic use. *Nutrition (Burbank, Los Angeles County, Calif.)*, 29(3), 479–488. [[Link](#)]

- Morita, M., et al. (2014). A 4-week oral gavage toxicity study of L-citrulline in rats. The Journal of toxicological sciences, 39(6), 859–865. [[Link](#)]
- Nutranews. (2015). Citrulline - its fundamental role in the urea cycle. Nutranews. [[Link](#)]
- Schwarz, E. L., et al. (2017). Acute ingestion of citrulline stimulates nitric oxide synthesis but does not increase blood flow in healthy young and older adults with heart failure. American journal of physiology. Endocrinology and metabolism, 312(2), E137–E147. [[Link](#)]
- Pencharz, P. B., et al. (2019). L-Citrulline is part of the urea cycle. It is involved in the de novo synthesis of L-Arg from L-Gln and the synthesis of NO. ResearchGate. [[Link](#)]
- Martínez-Sánchez, G., et al. (2024). Oral L-Citrulline Supplementation Improves Fatty Liver and Dyslipidemia in Adolescents with Abdominal Obesity: A Parallel, Double-Blind, Randomized Clinical Trial. ResearchGate. [[Link](#)]
- Martínez-Sánchez, G., et al. (2024). Impact of L-Citrulline Supplementation and HIIT on Lipid Profile, Arterial Stiffness, and Fat Mass in Obese Adolescents with Metabolic-Dysfunction-Associated Fatty Liver Disease: A Randomized Clinical Trial. Nutrients, 16(11), 1660. [[Link](#)]
- Martínez-Sánchez, G., et al. (2024). Impact of L-Citrulline Supplementation and HIIT on Lipid Profile, Arterial Stiffness, and Fat Mass in Obese Adolescents with Metabolic-Dysfunction-Associated Fatty Liver Disease: A Randomized Clinical Trial. MDPI. [[Link](#)]
- Pérez-Guisado, J., & Jakeman, P. M. (2010). L-Citrulline: A Non-Essential Amino Acid with Important Roles in Human Health. MDPI. [[Link](#)]
- Figueroa, A., et al. (2018). L-citrulline: A preclinical safety biomarker for the small intestine in rats and dogs in repeat dose toxicity studies. Vascular pharmacology, 107068. [[Link](#)]
- Examine.com. (n.d.). Research Breakdown on Citrulline. Examine.com. [[Link](#)]
- Schwedhelm, E., et al. (2008). Pharmacokinetic and pharmacodynamic properties of oral L-citrulline and L-arginine: impact on nitric oxide metabolism. British journal of clinical pharmacology, 65(1), 51–59. [[Link](#)]

- Mahvelati, F., et al. (2023). Potential therapeutic uses of L-citrulline beyond genetic urea cycle disorders. *Frontiers in Pediatrics*, 11, 1269300. [\[Link\]](#)
- Lu, T., et al. (2025). L-Citrulline Reduces Time to Exhaustion and Insulin Response to a Graded Exercise Test. *Journal of the International Society of Sports Nutrition*, 22(1), 2496924. [\[Link\]](#)
- Bouillanne, O., et al. (2019). Synergistic effects of citrulline supplementation and exercise on performance in male rats: evidence for implication of protein and energy metabolisms. *Clinical Science*, 133(1), 125-140. [\[Link\]](#)
- Taylor & Francis. (n.d.). Citrulline – Knowledge and References. Taylor & Francis. [\[Link\]](#)
- Jaeckel, S., et al. (2021). I-citrulline: A preclinical safety biomarker for the small intestine in rats and dogs in repeat dose toxicity studies. *Vascular pharmacology*, 139, 107068. [\[Link\]](#)
- Hwang, C. L., et al. (2023). Experimental protocol. CIT, L-citrulline; PL, placebo; SVLIRT,... ResearchGate. [\[Link\]](#)
- Jaeckel, S., et al. (2021). L-citrulline: A preclinical safety biomarker for the small intestine in rats and dogs in repeat dose toxicity studies. ResearchGate. [\[Link\]](#)
- Jaeckel, S., et al. (2021). (PDF) I-citrulline: A preclinical safety biomarker for the small intestine in rats and dogs in repeat dose toxicity studies. ResearchGate. [\[Link\]](#)
- Higuchi, T., et al. (2019). L-citrulline inhibits body weight gain and hepatic fat accumulation by improving lipid metabolism in a rat nonalcoholic fatty liver disease model. *Physiological reports*, 7(2), e13972. [\[Link\]](#)
- Rabier, D., & Kamoun, P. (1995). Metabolism of citrulline in man. *Amino acids*, 9(4), 299–316. [\[Link\]](#)
- Performance Lab. (2025). L-Citrulline vs Citrulline Malate: What's the Difference?. Performance Lab. [\[Link\]](#)
- Kyowa Hakko USA. (n.d.). White Paper: L-Citrulline. Align Health & Wellness. [\[Link\]](#)

- Bayat, D., et al. (2025). Changes in resistance training performance, rating of perceived exertion, and blood biomarkers after six weeks of supplementation with L-citrulline vs. L-citrulline DL-malate in resistance-trained men: a double-blind placebo-controlled trial. Journal of the International Society of Sports Nutrition, 22(1), 2513944. [\[Link\]](#)
- de-Souza, D. A., et al. (2020). The citrulline generation test: what does it measure?. American journal of physiology. Gastrointestinal and liver physiology, 319(2), G199–G206. [\[Link\]](#)
- Examine.com. (2025). Comparing citrulline and citrulline malate for resistance exercise performance. Examine.com. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Citrulline - its fundamental role in the urea cycle - Amino acids and proteins - Nutranews [\[nutranews.org\]](https://nutranews.org)
- 2. Metabolism of citrulline in man - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. Citrulline: from metabolism to therapeutic use - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. portlandpress.com [\[portlandpress.com\]](https://portlandpress.com)
- 5. Pharmacokinetic and pharmacodynamic properties of oral L-citrulline and L-arginine: impact on nitric oxide metabolism - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 6. Why L-Citrulline is More Effective Than L-Arginine for Blood Flow, Pum [\[kaged.com\]](https://kaged.com)
- 7. Acute L-Citrulline Supplementation Increases Nitric Oxide Bioavailability but Not Inspiratory Muscle Oxygenation and Respiratory Performance - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 8. nbino.com [\[nbino.com\]](https://nbino.com)
- 9. examine.com [\[examine.com\]](https://examine.com)
- 10. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 11. consensus.app [\[consensus.app\]](https://consensus.app)

- 12. L-Citrulline Supplementation: Impact on Cardiometabolic Health - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 13. Potential therapeutic uses of L-citrulline beyond genetic urea cycle disorders - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 14. Effects of L-citrulline Supplementation on Vascular Function in Metabolic Syndrome | Clinical Research Trial Listing (Menopause | Metabolic Syndrome) (NCT06025357) [[trialx.com](https://clinicaltrials.gov/ct2/show/study/NCT06025357)]
- 15. [researchgate.net](#) [[researchgate.net](https://www.researchgate.net/)]
- 16. [researchgate.net](#) [[researchgate.net](https://www.researchgate.net/)]
- 17. [consensus.app](#) [consensus.app]
- 18. [alignhealthwellness.com](#) [[alignhealthwellness.com](https://www.alignhealthwellness.com/)]
- 19. [mdpi.com](#) [[mdpi.com](https://www.mdpi.com/)]
- 20. [researchgate.net](#) [[researchgate.net](https://www.researchgate.net/)]
- 21. L-citrulline inhibits body weight gain and hepatic fat accumulation by improving lipid metabolism in a rat nonalcoholic fatty liver disease model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 22. L-citrulline: A preclinical safety biomarker for the small intestine in rats and dogs in repeat dose toxicity studies - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 23. [researchgate.net](#) [[researchgate.net](https://www.researchgate.net/)]
- 24. [researchgate.net](#) [[researchgate.net](https://www.researchgate.net/)]
- 25. Reliable and simple analytical methods for determination of citrulline and metabolically related amino acids by liquid chromatography after derivatization: comparison between monolithic and core-shell columns - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 26. Simultaneous determination of arginine, citrulline, and asymmetric dimethylarginine in plasma by reverse-phase high-performance liquid chromatography - Journal of Laboratory Physicians [[jlabphy.org](https://www.jlabphy.org)]
- 27. Therapeutic potential of citrulline as an arginine supplement: a clinical pharmacology review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 28. [jst.go.jp](#) [[jst.go.jp](https://www.jst.go.jp/)]
- 29. Homocitrulline/Citrulline Assay Kit (ab242292) | Abcam [[abcam.com](https://www.abcam.com)]
- 30. [taylorandfrancis.com](#) [[taylorandfrancis.com](https://www.taylorandfrancis.com/)]
- 31. [performancelab.com](#) [[performancelab.com](https://www.performancelab.com/)]

- [32. Changes in resistance training performance, rating of perceived exertion, and blood biomarkers after six weeks of supplementation with L-citrulline vs. L-citrulline DL-malate in resistance-trained men: a double-blind placebo-controlled trial - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [33. A 4-week oral gavage toxicity study of L-citrulline in rats \[jstage.jst.go.jp\]](#)
- To cite this document: BenchChem. [Application Notes & Protocols: The Role of Citrulline Hydrochloride in Advancing Metabolic Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15721847/docs#application-notes-protocols-the-role-of-citrulline-hydrochloride-in-advancing-metabolic-research\]](https://www.benchchem.com/product/b15721847/docs#application-notes-protocols-the-role-of-citrulline-hydrochloride-in-advancing-metabolic-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

